

Application Note: High-Purity Synthesis of 2-nitro-N-(2-phenylethyl)benzamide

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Compound of Interest

Compound Name: 2-nitro-N-(2-phenylethyl)benzamide
Cat. No.: B5534802

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Abstract & Scope

This application note details a robust, scalable protocol for the synthesis of **2-nitro-N-(2-phenylethyl)benzamide** (CAS 19209-03-1) via the nucleophilic acyl substitution of 2-nitrobenzoyl chloride with 2-phenylethylamine. This guide addresses critical process parameters (CPPs) including exotherm control, stoichiometric ratios, and purification strategies to minimize common impurities such as hydrolyzed 2-nitrobenzoic acid and triethylamine hydrochloride salts.

Target Audience: Medicinal Chemists, Process Development Scientists.

Retrosynthetic Logic & Mechanism

The synthesis relies on the Schotten-Baumann reaction conditions, utilizing a biphasic or organic solvent system with a base scavenger.

Reaction Mechanism

- **Nucleophilic Attack:** The lone pair of the phenylethylamine nitrogen attacks the electrophilic carbonyl carbon of the 2-nitrobenzoyl chloride.
- **Tetrahedral Intermediate:** A transient tetrahedral alkoxide intermediate is formed.
- **Elimination:** The intermediate collapses, reforming the carbonyl double bond and expelling the chloride ion (good leaving group).
- **Deprotonation:** The auxiliary base (Triethylamine) neutralizes the liberated proton (HCl), driving the equilibrium forward and preventing the protonation of the unreacted amine nucleophile.

Key Structural Considerations:

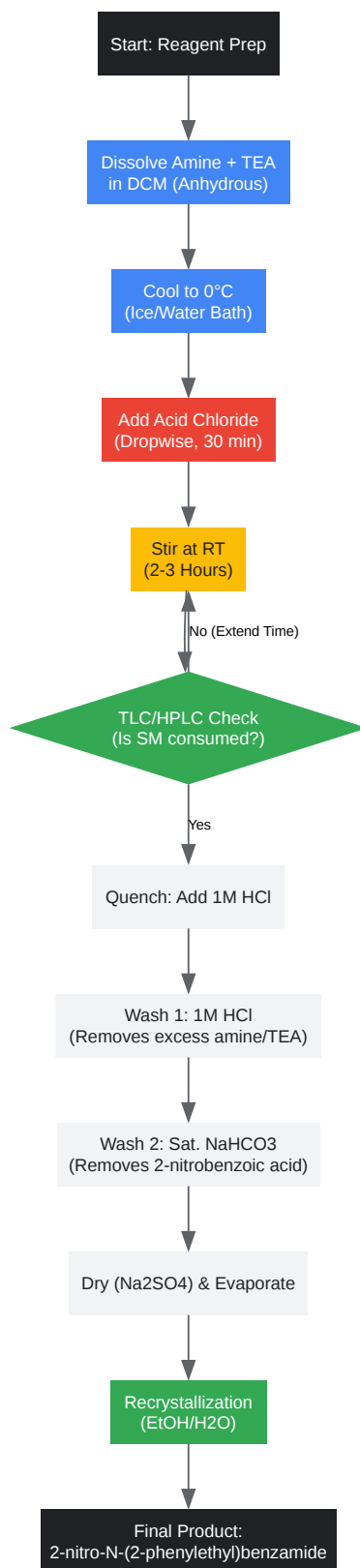
- **Sterics:** The ortho-nitro group on the benzoyl chloride provides some steric bulk but significantly increases electrophilicity via induction, making the reagent highly reactive and moisture-sensitive.
- **Thermodynamics:** The reaction is highly exothermic. Temperature control (0°C) is mandatory to prevent decomposition or bis-acylation side products.

Critical Material Attributes (CMA)

Reagent	CAS No. ^[1] ^{[2][3][4]}	MW (g/mol)	Eq. ^[5]	Role	Hazards
2-Phenylethylamine	64-04-0	121.18	1.0	Nucleophile	Corrosive, Irritant
2-Nitrobenzoyl chloride	610-14-0	185.56	1.1	Electrophile	Corrosive, Lachrymator
Triethylamine (TEA)	121-44-8	101.19	1.5	HCl Scavenger	Flammable, Corrosive
Dichloromethane (DCM)	75-09-2	84.93	Solvent	Medium	Carcinogen (Suspected)

Experimental Workflow Visualization

The following diagram outlines the logical flow from reactant preparation to isolated product, highlighting critical decision points.



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Caption: Figure 1. Step-by-step process flow for the synthesis, workup, and purification of the target benzamide.

Detailed Protocol

Preparation and Setup

- **Glassware:** Oven-dry a 250 mL round-bottom flask (RBF) and a pressure-equalizing addition funnel. Flush with nitrogen or argon.
- **Solvent:** Ensure Dichloromethane (DCM) is anhydrous. Water competes with the amine for the acid chloride, leading to lower yields.

Reaction Execution

- **Charge Amine:** Add 2-phenylethylamine (12.1 g, 100 mmol) and Triethylamine (15.2 g, 150 mmol) to the RBF.
- **Solvate:** Add DCM (100 mL) and stir to dissolve.
- **Cool:** Submerge the RBF in an ice-water bath. Allow the internal temperature to reach $< 5^{\circ}\text{C}$.
- **Prepare Electrophile:** In a separate vessel, dissolve 2-nitrobenzoyl chloride (20.4 g, 110 mmol) in DCM (40 mL).
- **Addition:** Transfer the acid chloride solution to the addition funnel. Add dropwise to the cold amine solution over 30–45 minutes.
 - **Expert Insight:** Rapid addition causes localized heating, which can degrade the acid chloride or increase impurity profiles.
- **Reaction:** Once addition is complete, remove the ice bath. Allow the mixture to warm to room temperature (RT) and stir for 3 hours.
 - **Visual Indicator:** The solution will likely become cloudy as Triethylamine Hydrochloride (TEA·HCl) precipitates.

Workup (The "Self-Validating" Phase)

The workup is designed to chemically separate impurities based on pH solubility.

- Filtration (Optional): If heavy precipitation of TEA·HCl occurs, filter through a sintered glass funnel to simplify extraction.
- Acid Wash (Removes Amines): Transfer the filtrate to a separatory funnel. Wash with 1M HCl (2 x 50 mL).
 - Logic: Protonates unreacted phenylethylamine and remaining TEA, moving them to the aqueous layer.
- Base Wash (Removes Acids): Wash the organic layer with Saturated NaHCO_3 (2 x 50 mL).
 - Logic: Deprotonates any hydrolyzed 2-nitrobenzoic acid (from excess acid chloride), making it water-soluble.
- Drying: Wash with Brine (1 x 50 mL), dry over anhydrous Na_2SO_4 , filter, and concentrate in vacuo to yield the crude solid.

Purification

- Method A (Recrystallization - Recommended): Dissolve the crude solid in minimal boiling Ethanol (95%). Add warm water dropwise until slight turbidity persists. Cool slowly to 4°C. Filter crystals and wash with cold Hexane.
- Method B (Flash Chromatography): If oil persists, use Silica Gel (Hexane:Ethyl Acetate, gradient 9:1 to 7:3).

Characterization Standards

Confirm identity using the following expected spectral data.

Technique	Expected Signal / Observation	Interpretation
TLC	Rf ~ 0.4–0.6 (Hex:EtOAc 7:3)	Single spot, UV active.
IR (ATR)	3280–3300 cm ⁻¹ (N-H stretch) 1640–1660 cm ⁻¹ (C=O Amide I) 1525, 1350 cm ⁻¹ (NO ₂ stretch)	Confirms amide formation and nitro group integrity.
¹ H NMR	δ 6.0–6.5 (br s, 1H, NH) δ 2.9–3.0 (t, 2H, CH ₂) δ 3.6–3.8 (q, 2H, CH ₂ -N)	Diagnostic ethyl chain coupling.
Appearance	Off-white to pale yellow crystalline solid	Nitro compounds often impart a yellow hue.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield	Hydrolysis of Acid Chloride	Ensure DCM is dry; check Acid Chloride quality (should not be white powder, often yellow/liquid if degraded).
Oiling Out	Impurities preventing crystallization	Use Method B (Column Chromatography) or seed with a pure crystal if available.
Dark Color	Oxidation or thermal decomposition	Ensure temperature was kept < 5°C during addition. Perform a charcoal filtration during recrystallization.

References

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- PrepChem. Synthesis of Amides via Acid Chlorides. (General Methodology).

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